

Anthelmintic Potential of Agelasine Alkaloids Against Parasitic Nematodes: A Technical Guide

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Compound of Interest

Compound Name: *Agelasine*

Cat. No.: *B10753911*

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Introduction

The increasing prevalence of anthelmintic resistance in parasitic nematodes of livestock, particularly *Haemonchus contortus* (the barber's pole worm), presents a significant threat to global food security and animal welfare.^{[1][2]} This has spurred the search for novel anthelmintic compounds with unique mechanisms of action. Marine natural products are a promising source of such compounds, and recent studies have highlighted the potential of **agelasine** alkaloids, isolated from marine sponges of the genus *Agelas*, as a novel class of anthelmintics.^{[1][2]} This technical guide provides an in-depth overview of the current research on the anthelmintic properties of **agelasine** alkaloids, with a focus on their activity against parasitic nematodes.

Quantitative Data on Anthelmintic Activity

A key study by Wijesekera et al. investigated the in vitro activity of several **agelasine** alkaloids against the parasitic nematode *Haemonchus contortus*. The results, summarized in the table below, demonstrate the potent effects of these compounds on the motility and phenotype of the fourth-stage larvae (L4s) of this economically important parasite.^{[1][2]}

Compound	Concentration (µM)	Target Nematode and Stage	% Motility Reduction	Phenotypic Effect	% of Larvae with Phenotype	Reference
Agelasine B	100	H. contortus L4s	50.5	"Skinny"	54	[1] [2]
Agelasine D	100	H. contortus L4s	51.8	"Skinny"	50	[1] [2]
Agelasine Z	100	H. contortus L4s	No significant reduction	"Skinny"	25	[1] [2]
Oxoagelasine B	100	H. contortus L4s	No significant effect	None observed	N/A	[1]

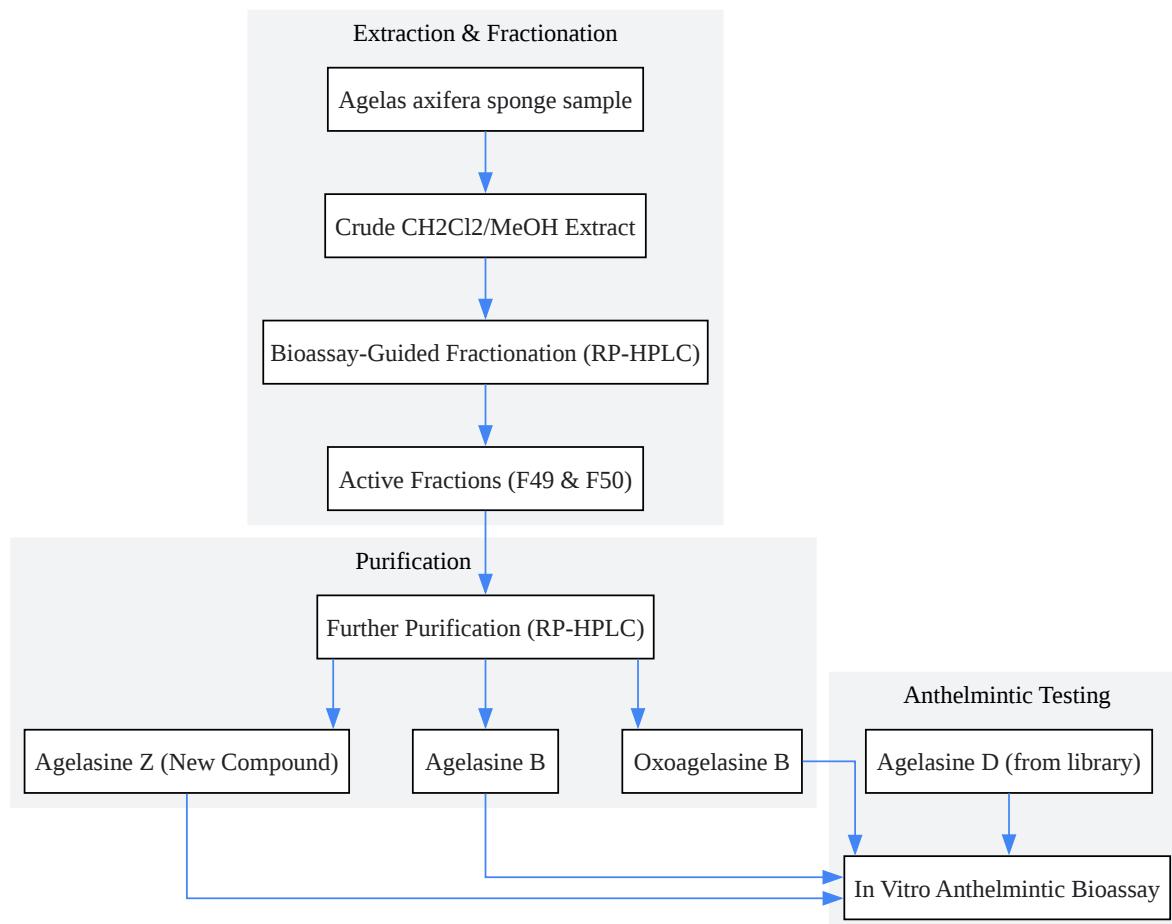
Table 1: In Vitro Anthelmintic Activity of **Agelasine** Alkaloids against *Haemonchus contortus*

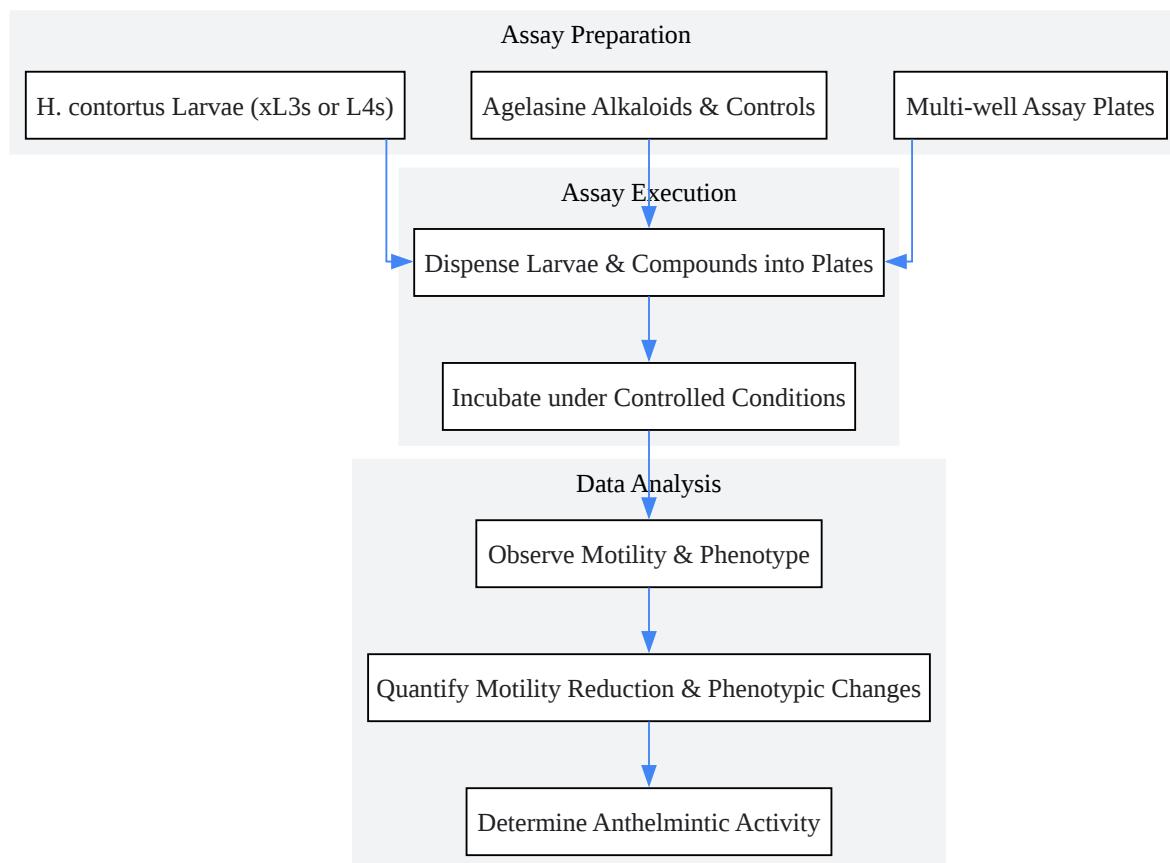
Experimental Protocols

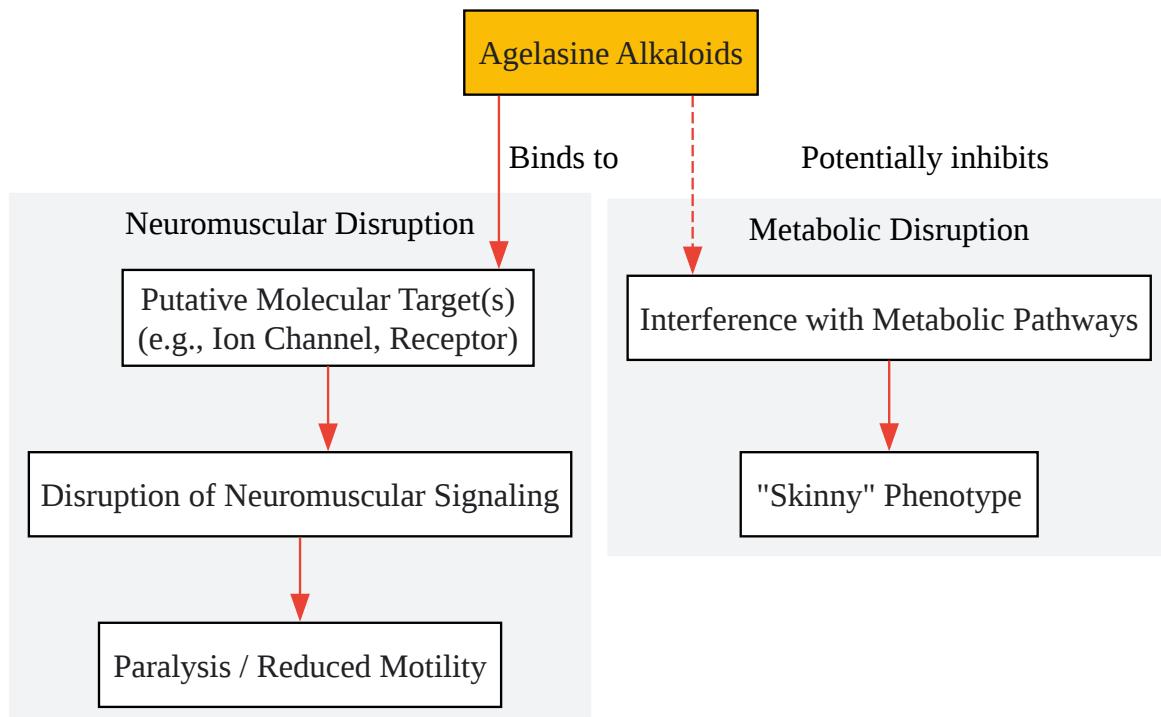
The following sections detail the methodologies employed in the key studies investigating the anthelmintic potential of **agelasine** alkaloids.

Bioassay-Guided Fractionation and Isolation of Agelasine Alkaloids

The isolation of the active compounds was achieved through a bioassay-guided fractionation of an extract from the Australian marine sponge *Agelas axifera*.[\[1\]](#)[\[2\]](#)







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References

- 1. Anthelmintic Potential of Agelasine Alkaloids from the Australian Marine Sponge *Agelas axifera* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. High-Throughput Phenotypic Assay to Screen for Anthelmintic Activity on *Haemonchus contortus* - PMC [pmc.ncbi.nlm.nih.gov]
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